

# Application Notes and Protocols for the Formulation of DSM705 Hydrochloride

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## Compound of Interest

Compound Name: *DSM705 hydrochloride*

Cat. No.: *B15562294*

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These application notes provide detailed protocols for the formulation of **DSM705 hydrochloride**, a potent and selective inhibitor of dihydroorotate dehydrogenase (DHODH) from Plasmodium species. The information is intended for use in preclinical research and drug development settings.

## Introduction

**DSM705 hydrochloride** is a pyrrole-based antimalarial compound that specifically targets the DHODH enzyme in Plasmodium, an essential enzyme for pyrimidine biosynthesis in the parasite.<sup>[1][2][3][4][5]</sup> This selective inhibition makes it an attractive candidate for antimalarial drug development, as it shows no significant activity against the mammalian DHODH enzyme.<sup>[1][2]</sup> Due to its hydrophobic nature, **DSM705 hydrochloride** requires a specific formulation to achieve concentrations suitable for in vivo studies. This document outlines a reliable formulation protocol using a combination of Dimethyl Sulfoxide (DMSO) and Polyethylene Glycol 300 (PEG300) as primary solvents.

## Physicochemical and Biological Properties

A summary of the key properties of **DSM705 hydrochloride** is presented below. The hydrochloride salt form generally offers improved water solubility and stability compared to the free base.[3]

Property	Value	Reference
Molecular Formula	C <sub>19</sub> H <sub>20</sub> ClF <sub>3</sub> N <sub>6</sub> O	[4]
CAS Number	2989908-08-7	[1]
Storage Temperature	-20°C	[4]
Mechanism of Action	Inhibitor of Plasmodium Dihydroorotate Dehydrogenase (DHODH)	[1][2][5]
IC <sub>50</sub> (P. falciparum DHODH)	95 nM	[1][2]
IC <sub>50</sub> (P. vivax DHODH)	52 nM	[1][2]
EC <sub>50</sub> (P. falciparum 3D7 cells)	12 nM	[2]

## In Vivo Pharmacokinetics in Mice

Pharmacokinetic parameters of **DSM705 hydrochloride** have been evaluated in Swiss outbred mice.

Route of Administration	Dose	Bioavailability (F)	t <sub>1/2</sub> (h)	C <sub>max</sub> (μM)	Plasma Clearance (CL)	Volume of Distribution (V <sub>ss</sub> )	Reference
Oral (p.o.)	2.6 mg/kg	74%	3.4	2.6	-	-	[1]
Oral (p.o.)	24 mg/kg	70%	4.5	20	-	-	[1]
Intravenous (i.v.)	2.3 mg/kg	-	-	-	2.8 mL/min/kg	1.3 L/kg	[1]

## Formulation Protocols

The following protocols are designed to achieve a clear and stable solution of **DSM705 hydrochloride** suitable for in vivo administration. It is crucial to add the co-solvents sequentially as described to ensure proper dissolution.

## Recommended Formulation for General Use

This formulation has been shown to achieve a solubility of at least 2.5 mg/mL for **DSM705 hydrochloride**. [2]

Materials:

- **DSM705 hydrochloride**
- Dimethyl Sulfoxide (DMSO)
- Polyethylene Glycol 300 (PEG300)
- Tween® 80
- Saline (0.9% NaCl in sterile water)

#### Vehicle Composition:

- 10% DMSO
- 40% PEG300
- 5% Tween® 80
- 45% Saline

#### Protocol:

- Prepare a stock solution of **DSM705 hydrochloride** in DMSO. For example, to prepare a 25 mg/mL stock solution, dissolve 25 mg of **DSM705 hydrochloride** in 1 mL of DMSO. Ensure the compound is completely dissolved. Gentle vortexing or sonication may be applied if necessary.
- Sequentially add the co-solvents. To prepare 1 mL of the final formulation, follow these steps in order: a. To a sterile microcentrifuge tube, add 400 µL of PEG300. b. Add 100 µL of the 25 mg/mL **DSM705 hydrochloride** stock solution in DMSO to the PEG300. Mix thoroughly until the solution is clear. c. Add 50 µL of Tween® 80 to the mixture. Mix until the solution is homogeneous and clear. d. Add 450 µL of saline to bring the final volume to 1 mL. Mix thoroughly.
- Inspect the final solution. The final formulation should be a clear solution, free of any precipitates. If precipitation occurs, ensure that the sequential addition of solvents was followed correctly and that all components were thoroughly mixed at each step.

## Alternative Formulations

For specific experimental needs, alternative formulations may be considered. These are general protocols for poorly soluble compounds and may require optimization for **DSM705 hydrochloride**.

#### Formulation 2: High PEG300 Content

This formulation may be suitable for applications where a higher concentration of the drug is needed and the use of Tween 80 is to be avoided.

**Vehicle Composition:**

- 5-10% DMSO
- 90-95% PEG300

**Protocol:**

- Prepare a stock solution of **DSM705 hydrochloride** in DMSO.
- Add the desired volume of the DMSO stock solution to the corresponding volume of PEG300 to achieve the final desired concentration and vehicle composition.
- Mix thoroughly until a clear solution is obtained. Note: The absence of an aqueous component may affect the tolerability of this formulation in some administration routes.

**Formulation 3: SBE- $\beta$ -CD Based Formulation**

This formulation utilizes a cyclodextrin to improve solubility.

**Vehicle Composition:**

- 10% DMSO
- 90% (20% SBE- $\beta$ -CD in Saline)

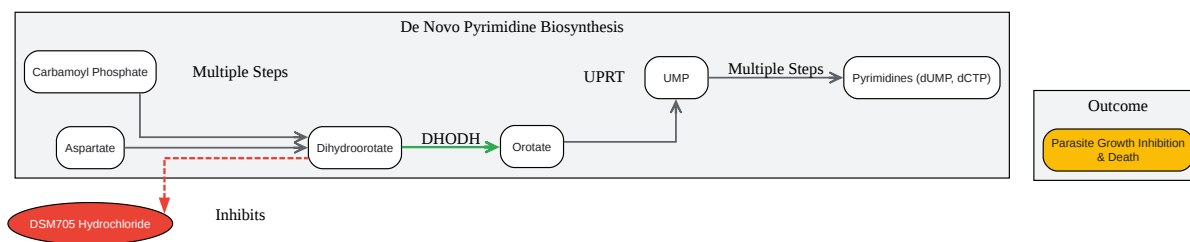
**Protocol:**

- Prepare a 20% (w/v) solution of Sulfobutyl ether- $\beta$ -cyclodextrin (SBE- $\beta$ -CD) in saline.
- Prepare a stock solution of **DSM705 hydrochloride** in DMSO.
- To prepare 1 mL of the final formulation, add 100  $\mu$ L of the **DSM705 hydrochloride** DMSO stock solution to 900  $\mu$ L of the 20% SBE- $\beta$ -CD solution.
- Mix thoroughly until the solution is clear.

## Visualizations

## Signaling Pathway of DSM705

DSM705 inhibits the de novo pyrimidine biosynthesis pathway in Plasmodium by targeting the enzyme Dihydroorotate Dehydrogenase (DHODH).

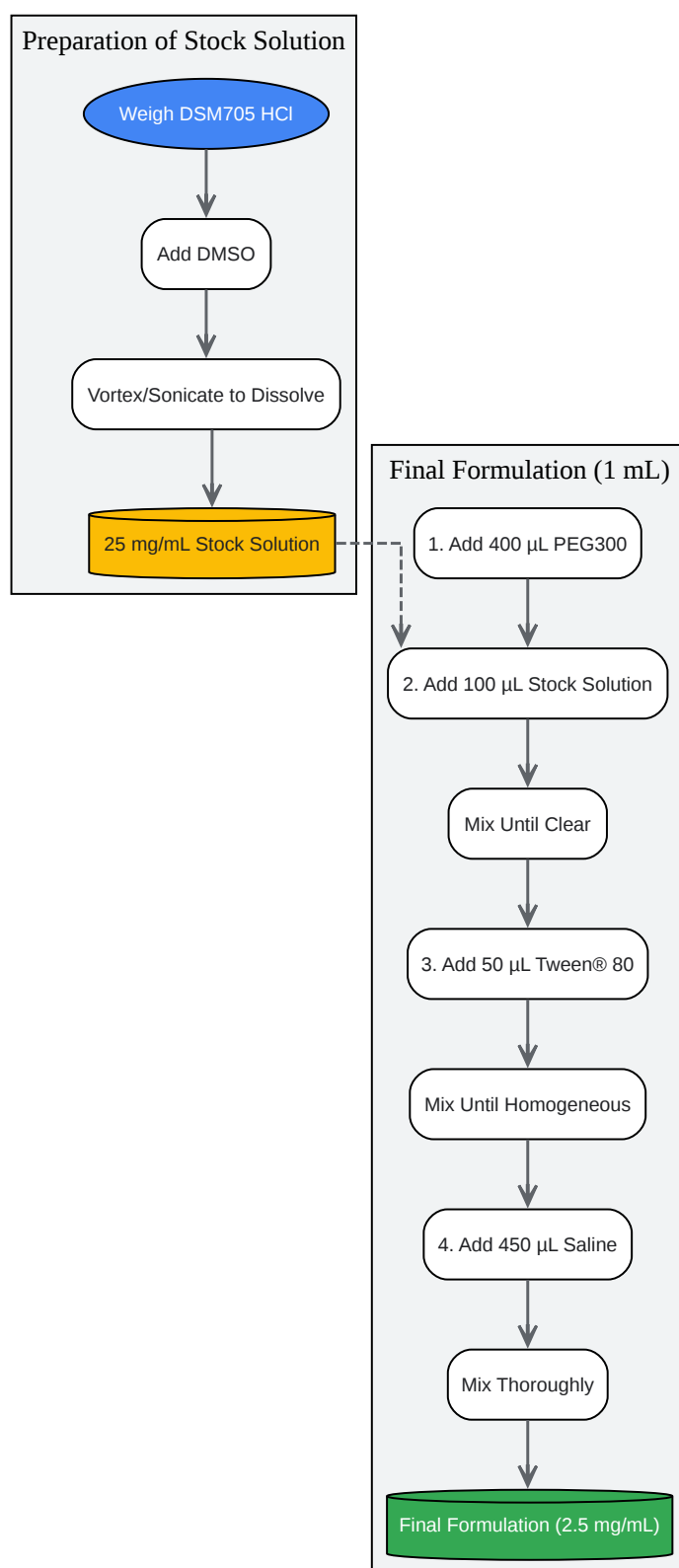


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Caption: Inhibition of Plasmodium DHODH by **DSM705 hydrochloride**.

## Experimental Workflow for Formulation Preparation

The following diagram illustrates the sequential steps for preparing the recommended **DSM705 hydrochloride** formulation.



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Caption: Workflow for **DSM705 hydrochloride** formulation.

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